

# Unveiling the Molecular Identity of Azido-PEG4-beta-D-glucose: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Azido-PEG4-beta-D-glucose

Cat. No.: B605852

[Get Quote](#)

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the molecular characteristics of chemical compounds is paramount. This technical guide provides an in-depth look at the theoretical molecular weight and chemical formula of **Azido-PEG4-beta-D-glucose**, a key reagent in bioconjugation and related fields.

**Azido-PEG4-beta-D-glucose** is a heterobifunctional linker molecule widely utilized in "click chemistry" for the selective modification of biomolecules. Its structure incorporates a beta-D-glucose moiety for enhanced aqueous solubility and potential for specific biological interactions, a polyethylene glycol (PEG) spacer to provide flexibility and reduce steric hindrance, and a terminal azide group for efficient conjugation reactions.

## Chemical Formula and Molecular Weight

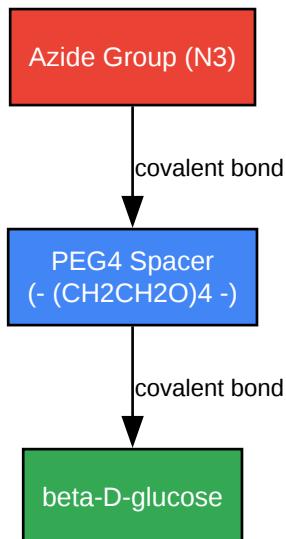
The elemental composition of **Azido-PEG4-beta-D-glucose** has been determined to be C14H27N3O9.<sup>[1][2][3][4][5]</sup> Based on this chemical formula, the theoretical molecular weight is calculated to be approximately 381.38 g/mol.<sup>[2][3][6]</sup> Several suppliers also list the molecular weight as 381.4 g/mol.<sup>[1]</sup>

This molecule's utility stems from its distinct functional ends. The azide group readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted alkyne-azide cycloaddition (SPAAC) reactions, allowing for the covalent attachment to molecules bearing a corresponding alkyne or strained cyclooctyne group.<sup>[7]</sup> The glucose component can improve the overall solubility of the resulting conjugate in aqueous media.<sup>[1][6]</sup>

## Structural Diagram

To visualize the logical relationship of its components, a simplified structural representation is provided below.

Conceptual Structure of Azido-PEG4-beta-D-glucose



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of **Azido-PEG4-beta-D-glucose** components.

## Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **Azido-PEG4-beta-D-glucose** is summarized in the following table.

Property	Value
Chemical Formula	$C_{14}H_{27}N_3O_9$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Theoretical Molecular Weight	381.38 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Alternate Molecular Weight	381.4 g/mol <a href="#">[1]</a>

This guide serves as a foundational reference for professionals working with **Azido-PEG4-beta-D-glucose**, ensuring accurate calculations and a clear understanding of its molecular

properties in experimental design and execution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Azido-PEG4-beta-D-glucose, 1609083-15-9 | BroadPharm [broadpharm.com]
- 2. probes.bocsci.com [probes.bocsci.com]
- 3. scbt.com [scbt.com]
- 4. echemi.com [echemi.com]
- 5. Azido-PEG4-beta-D-glucose | C14H27N3O9 | CID 146026233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Azido-PEG4-beta-D-glucose | CAS:1609083-15-9 | AxisPharm [axispharm.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Unveiling the Molecular Identity of Azido-PEG4-beta-D-glucose: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605852#theoretical-molecular-weight-and-formula-of-azido-peg4-beta-d-glucose>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)